

Safeguarding Your Research: A Guide to Handling Dibutyl Oxalate

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Compound of Interest

Compound Name: *Dibutyl oxalate*

Cat. No.: *B166012*

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Essential safety protocols and logistical plans for the use of **Dibutyl oxalate** in laboratory settings, ensuring the protection of researchers and the integrity of experimental work.

For laboratory professionals, including researchers, scientists, and those in drug development, the safe handling of chemicals is paramount. This guide provides immediate, essential safety and logistical information for **Dibutyl oxalate**, outlining operational procedures and disposal plans to foster a secure research environment.

Chemical and Physical Properties of Dibutyl Oxalate

Understanding the properties of **Dibutyl oxalate** is the first step toward safe handling. This clear, colorless liquid possesses a butyl-like odor and presents several hazards that necessitate careful management.^{[1][2]}

Property	Value	Source
CAS Number	2050-60-4	[1][3]
Molecular Formula	C10H18O4	[1][3]
Molecular Weight	202.25 g/mol	[3]
Boiling Point	239-240 °C (462-464 °F)	[3]
Melting Point	-29 °C (-20 °F)	[3]
Vapor Pressure	0.096 mm Hg	[2]
Flash Point	109 °C (228.2 °F) - closed cup	
Density	0.986 g/mL at 25 °C	

Hazard Identification and Personal Protective Equipment (PPE)

Dibutyl oxalate is classified with several hazards that require specific protective measures. It is known to cause skin irritation, serious eye damage, and may cause an allergic skin reaction and respiratory irritation.[3][4][5] Adherence to recommended PPE is critical to mitigate these risks.

Hazard	GHS Classification	Recommended PPE
Skin Irritation	Skin Irrit. 2	Chemical resistant gloves (inspect before use), complete suit protecting against chemicals.[3]
Serious Eye Damage	Eye Dam. 1	Tightly fitting safety goggles, faceshield (8-inch minimum). [3]
Skin Sensitization	Skin Sens. 1	Chemical resistant gloves.[3]
Respiratory Irritation	STOT SE 3	Use in a well-ventilated area. If ventilation is inadequate, use a full-face respirator with appropriate cartridges (e.g., ABEK type).[3]

Operational Plan for Safe Handling

A systematic approach to handling **Dibutyl oxalate** from receipt to disposal is essential for laboratory safety.

1. Pre-Handling Preparations:

- Ensure that an eyewash station and safety shower are readily accessible.[4]
- Verify that the work area is well-ventilated.[1][4]
- Inspect all PPE for integrity before use.[3]

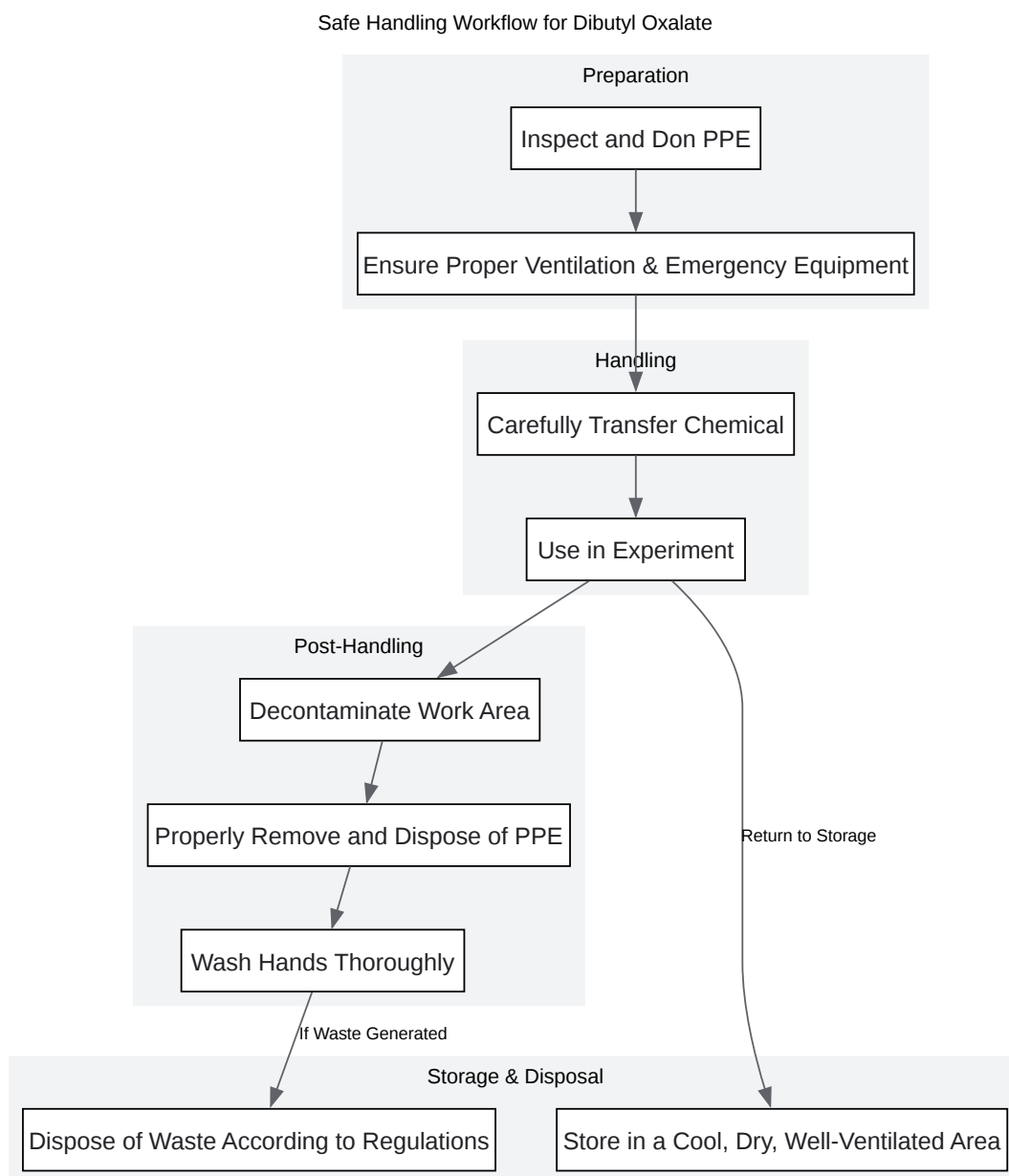
2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not inhale vapor or mist.[1][3]
- Open and handle the container with care in a designated area.[1]

- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)
- If a container is opened, it must be carefully resealed and kept upright to prevent leakage.[\[3\]](#)
- Keep away from sources of ignition.[\[1\]](#)



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Caption: Safe Handling Workflow for **Dibutyl Oxalate**

Emergency Response and Disposal Plan

In the event of an emergency, a clear and concise plan is crucial.

First Aid Measures:

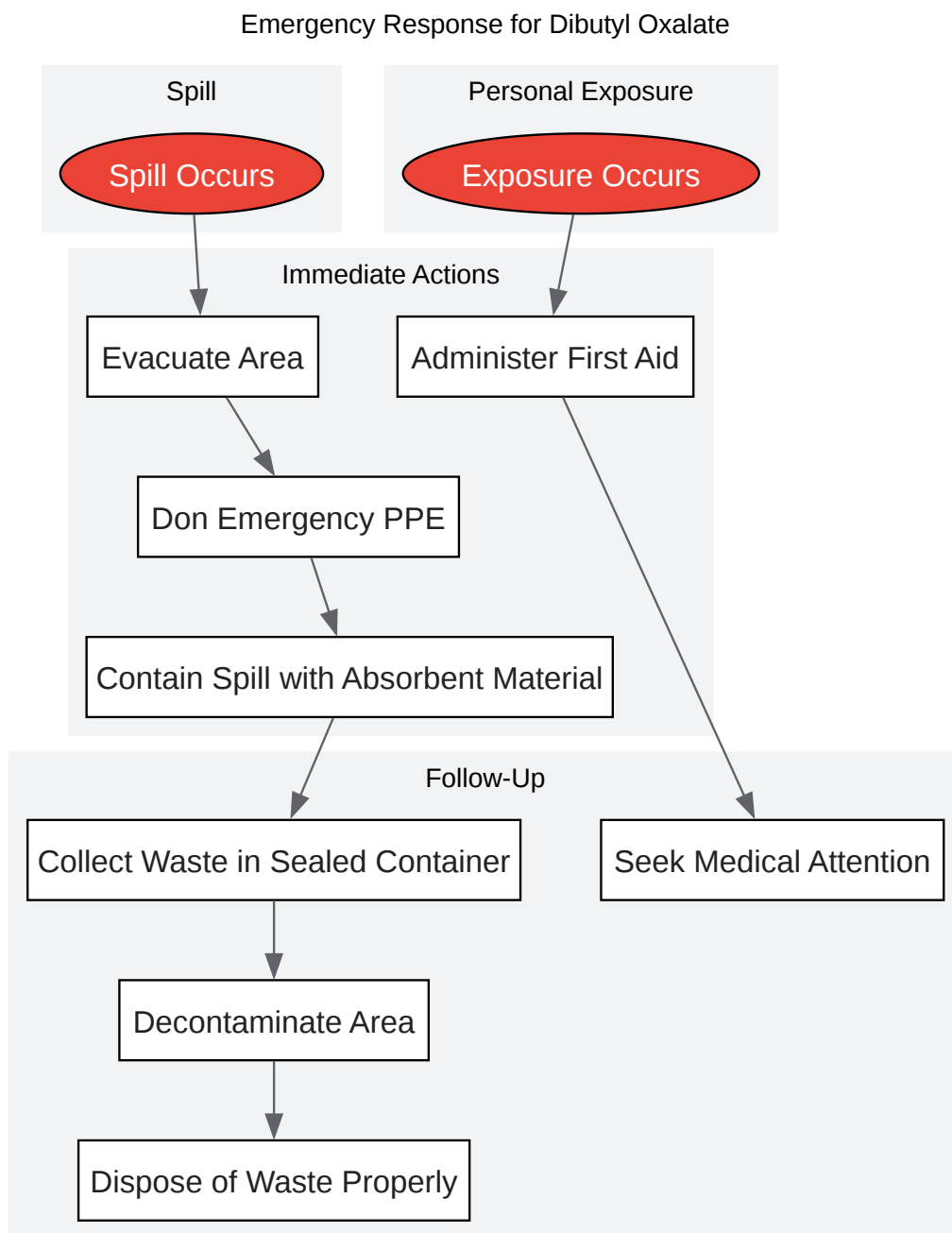
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[\[3\]](#)[\[4\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[3\]](#)[\[4\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[\[3\]](#)[\[4\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Consult a physician.[\[3\]](#)[\[4\]](#)

Spill Response:

- Evacuate personnel to a safe area.[\[1\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so.[\[1\]](#)
- Soak up with inert absorbent material (e.g., sand, silica gel).[\[1\]](#)[\[3\]](#)
- Collect in a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)
- Do not let the product enter drains.[\[1\]](#)

Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[3\]](#)
- Contaminated packaging should be disposed of as unused product.[\[3\]](#)
- Disposal must be in accordance with local, regional, and national regulations.[\[4\]](#)



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Caption: Emergency Response for **Dibutyl Oxalate**

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